

Yttrium Chloride Hexahydrate: A Technical Guide for Advanced Chemical Applications

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Compound of Interest

Compound Name: Yttrium chloride hexahydrate

Cat. No.: B12062264

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Introduction: Beyond the Datasheet

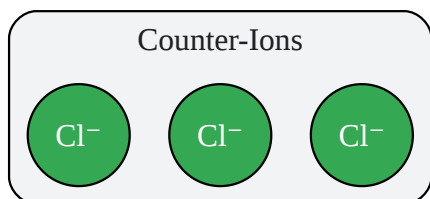
To the researcher, scientist, or drug development professional, **yttrium chloride hexahydrate** ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$) is far more than a mere catalog item. It is a versatile precursor, a critical reagent, and a gateway to a host of advanced materials and therapeutic agents. This guide moves beyond simple data recitation to provide a deeper understanding of the compound's chemical behavior, offering field-proven insights into its practical application and characterization. Here, we explore the causality behind its properties, providing the technical foundation necessary for innovation in materials science and medicine.

Core Physicochemical & Structural Properties

Yttrium chloride hexahydrate is a white, crystalline, and highly hygroscopic solid.[1][2] Its deliquescent nature necessitates handling under controlled atmosphere (e.g., a glovebox or dry-air desiccator) to maintain its structural and chemical integrity.[3] The product is chemically stable under standard room temperature conditions when kept dry.[4]

Structural Identity: The Aquo Complex

In its solid state, **yttrium chloride hexahydrate** is more accurately represented as $\text{trans-[Y(H}_2\text{O)}_6\text{]Cl}_3$. The central yttrium(III) ion is coordinated by six water molecules in an octahedral geometry. The chloride ions are not directly bonded to the yttrium center but exist as counter-ions within the crystal lattice. This coordination chemistry is fundamental to its behavior in solution and its reactivity.



Coordination structure of Yttrium Chloride Hexahydrate.

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In contrast, the anhydrous form (YCl_3) possesses a layered cubic crystal structure, similar to that of aluminum chloride (AlCl_3), where Y^{3+} ions occupy one-third of the octahedral holes in a close-packed chloride ion lattice.^{[3][5]}

Key Physical and Thermodynamic Data

The following table summarizes the essential quantitative properties of **yttrium chloride hexahydrate**.

Property	Value	Source(s)
Molecular Formula	$\text{YCl}_3 \cdot 6\text{H}_2\text{O}$	[1]
Molecular Weight	303.36 g/mol	[1]
CAS Number	10025-94-2	[1]
Appearance	White/adhering crystalline powder	[1]
Density	2.18 g/mL at 25 °C	[1]
Melting Point	100 °C (decomposes)	[1]
Water Solubility	217 g/100 mL at 20 °C	[1]
Ethanol Solubility	Soluble	[4]
Pyridine Solubility	Soluble	[4]

Reactivity and Thermal Stability: A Critical Perspective

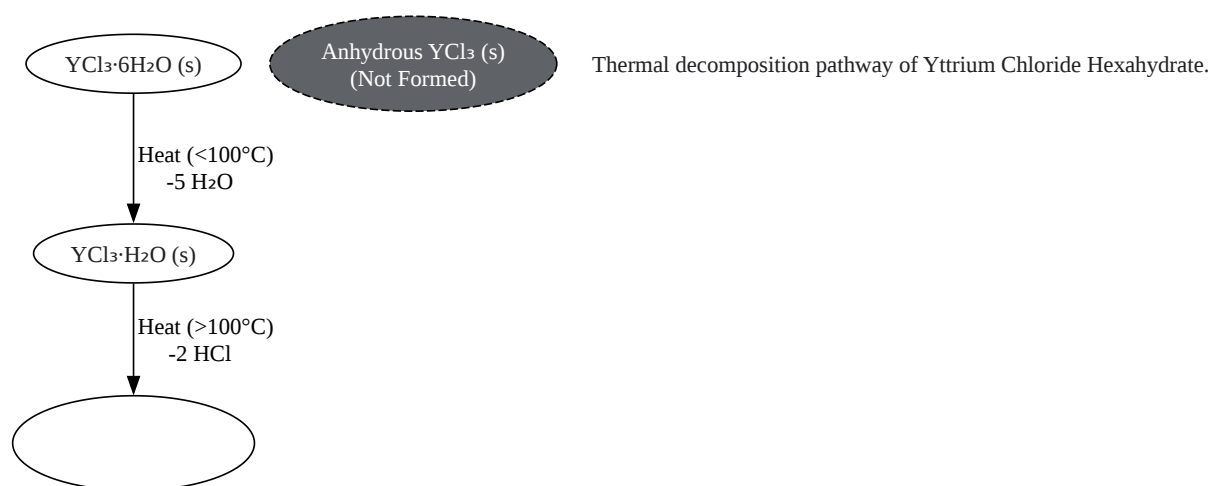
Understanding the reactivity of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ is paramount for its successful use as a precursor. Its behavior is dominated by its Lewis acidity, the lability of its coordinated water molecules, and its propensity for hydrolysis.

Thermal Decomposition: The Pitfall of Oxychloride Formation

A frequent misconception among novice researchers is that anhydrous YCl_3 can be obtained by simply heating the hexahydrate. This is incorrect. The strong coordination of water molecules and the high affinity of yttrium for oxygen lead to the formation of stable yttrium oxychloride (YOCl) upon heating.[3] This process, known as hydrolysis, involves the elimination of water and hydrogen chloride gas.

The decomposition pathway has been verified through thermogravimetric analysis and proceeds via the following key reactions:[6]

- $\text{YCl}_3 \cdot 6\text{H}_2\text{O} \rightarrow \text{YCl}_3 \cdot \text{H}_2\text{O} + 5\text{H}_2\text{O}$ (Initial dehydration below 100°C)
- $\text{YCl}_3 \cdot \text{H}_2\text{O} \rightarrow \text{YCl}_3 + \text{H}_2\text{O}$ (Further dehydration)
- $\text{YCl}_3 + \text{H}_2\text{O} \rightleftharpoons \text{YOCl} + 2\text{HCl}$ (Vapor phase hydrolysis, becoming significant at elevated temperatures)



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Expert Insight: To synthesize anhydrous YCl_3 , the "ammonium chloride route" is the field-proven method.[3] This involves heating yttrium oxide (Y_2O_3) with an excess of ammonium chloride. The process proceeds through an intermediate, $(\text{NH}_4)_2[\text{YCl}_5]$, which then thermally decomposes to yield anhydrous YCl_3 , preventing the formation of the oxychloride. This method is crucial for applications requiring the anhydrous salt, such as in organometallic synthesis or high-temperature materials processing.

Aqueous Solution Chemistry

When dissolved in water, $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ releases the $[\text{Y}(\text{H}_2\text{O})_6]^{3+}$ cation and chloride ions. The yttrium aquo ion is acidic due to hydrolysis, with the first hydrolysis constant (for $\text{Y}^{3+} + \text{H}_2\text{O} \rightleftharpoons$

$\text{YOH}^{2+} + \text{H}^+$) having a pK_a of approximately 7.77.[7] This means that aqueous solutions of yttrium chloride are mildly acidic. When strong bases are added, insoluble yttrium hydroxide, $\text{Y}(\text{OH})_3$, precipitates.[8]

Application in Drug Development & Advanced Therapeutics

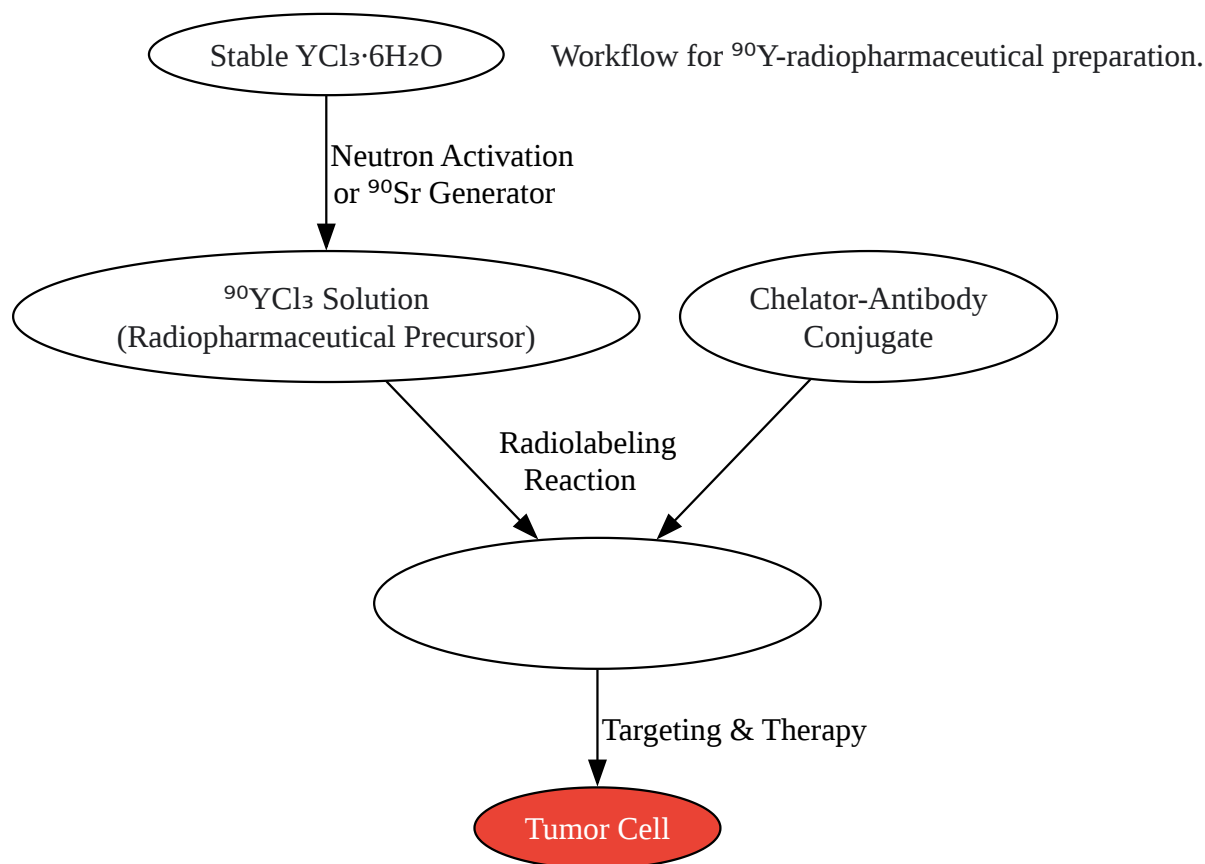
The unique nuclear and chemical properties of yttrium make yttrium chloride a cornerstone reagent in the development of cutting-edge pharmaceuticals, particularly in oncology.

Precursor for ^{90}Y -Based Radiopharmaceuticals

The most significant application in this field is the use of stable YCl_3 to produce radioactive Yttrium-90 (^{90}Y) chloride. ^{90}Y is a pure high-energy beta-emitter with a half-life of 64.1 hours, making it ideal for targeted radionuclide therapy.[2] It delivers a cytotoxic dose of radiation to tumors while minimizing damage to surrounding healthy tissue due to the short path length of beta particles.

YCl_3 is the starting material for preparing the $^{90}\text{YCl}_3$ solution used for radiolabeling.[5] The process involves complexing the $^{90}\text{Y}^{3+}$ ion with a chelating agent, which is covalently attached to a tumor-targeting molecule, such as a monoclonal antibody.

Causality in Action: The choice of YCl_3 as the precursor is deliberate. Its high solubility and the reactivity of the Y^{3+} ion allow for efficient and stable incorporation into chelators like DOTA or DTPA, which are essential for preventing the release of free ^{90}Y in the body. A prime example of a drug developed through this pathway is Ibritumomab tiuxetan (Zevalin®), a ^{90}Y -labeled antibody used to treat non-Hodgkin's lymphoma.



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Surrogate for Gadolinium in MRI Contrast Agent Research

Yttrium(III) and Gadolinium(III) ions have very similar ionic radii and chemical behaviors. This similarity allows researchers to use yttrium isotopes, such as the positron-emitter ^{86}Y , as surrogates for gadolinium in preclinical research.[1] By preparing ^{86}Y -labeled versions of gadolinium-based contrast agents (GBCAs), PET imaging can be used to study the long-term biodistribution and clearance of these agents, addressing safety concerns about gadolinium retention in the body.

Self-Validating Analytical Protocols

Ensuring the quality and integrity of **yttrium chloride hexahydrate** is critical. The following protocols are designed to be self-validating systems for the characterization of the compound.

Protocol: Determination of Chloride Content by Potentiometric Titration

This method provides an accurate determination of the chloride content, which directly validates the stoichiometry of the salt.

- Principle: Chloride ions are titrated with a standardized silver nitrate (AgNO_3) solution. The endpoint is detected by a silver electrode, which measures the sharp change in potential when excess Ag^+ ions appear in the solution after all Cl^- has precipitated as AgCl . The use of nitric acid prevents the precipitation of yttrium hydroxide.
- Reagents & Apparatus:
 - **Yttrium chloride hexahydrate** sample
 - Deionized water
 - Standardized 0.1 M Silver Nitrate (AgNO_3) solution
 - 2 M Nitric Acid (HNO_3)
 - Potentiometric autotitrator with a silver combination electrode
 - 150 mL beaker, magnetic stirrer, analytical balance
- Procedure:
 - Accurately weigh approximately 0.25-0.30 g of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ into a 150 mL beaker.
 - Add ~80 mL of deionized water and stir until fully dissolved.
 - Add 1 mL of 2 M HNO_3 to acidify the solution.
 - Immerse the silver electrode and stirrer in the solution.

- Titrate with standardized 0.1 M AgNO_3 solution, recording the volume at the equivalence point.
- Calculation:

Where V is the volume of AgNO_3 in liters, M is the molarity of AgNO_3 , and 35.453 is the molar mass of chlorine.
- Trustworthiness Check: The theoretical percentage of chloride in pure $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ is 35.03%. A result within $\pm 0.5\%$ of this value provides high confidence in the material's identity and purity.

Protocol: Purity and Trace Metal Analysis by ICP-MS

Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is the authoritative method for determining the purity of the yttrium content and quantifying trace metal impurities.

- Principle: The sample is introduced into a high-temperature argon plasma, which atomizes and ionizes the elements. A mass spectrometer then separates and quantifies the ions based on their mass-to-charge ratio, providing exceptional sensitivity.
- Reagents & Apparatus:
 - **Yttrium chloride hexahydrate** sample
 - High-purity (trace metal grade) nitric acid (2%)
 - Certified yttrium and multi-element calibration standards
 - ICP-MS instrument
 - Volumetric flasks and pipettes
- Procedure:
 - Stock Solution: Accurately weigh ~ 0.1 g of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ and dissolve it in 2% nitric acid in a 100 mL volumetric flask.

- Working Sample: Prepare a dilution of the stock solution (e.g., 1:1000) using 2% nitric acid to bring the yttrium concentration into the instrument's linear dynamic range.
- Calibration: Prepare a series of calibration standards for yttrium and other potential trace metal impurities (e.g., other rare earths, Fe, Ca, Si).
- Analysis: Analyze the blank (2% HNO₃), calibration standards, and the prepared sample solution according to the instrument's standard operating procedure.
- Data Interpretation:
 - The concentration of yttrium is determined from the calibration curve. This can be used to calculate the purity of the starting material.
 - Concentrations of any impurity elements are reported, typically in ppm (mg/kg).
- Expert Insight: For rare earth materials, it is critical to correct for potential isobaric (same mass) and polyatomic interferences. For example, the presence of barium can lead to BaO⁺ interferences on europium isotopes. Modern ICP-MS instruments with collision/reaction cells or high-resolution capabilities are essential for accurate analysis.

Protocol: Verification of Hydration State by TGA

Thermogravimetric Analysis (TGA) confirms the presence of the six water molecules of hydration.

- Principle: A small sample is heated at a controlled rate in a controlled atmosphere (e.g., nitrogen), and its mass is continuously monitored. Mass loss events correspond to the loss of volatile components, such as water.
- Apparatus:
 - Thermogravimetric Analyzer (TGA)
 - High-purity nitrogen gas
- Procedure:

- Place 5-10 mg of the $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ sample into the TGA sample pan.
- Heat the sample from room temperature to $\sim 300^\circ\text{C}$ at a rate of $10^\circ\text{C}/\text{min}$ under a nitrogen atmosphere.
- Record the mass loss as a function of temperature.
- Data Interpretation:
 - The theoretical mass loss for the six water molecules is 35.61% of the total initial mass.
 - The TGA curve should show a distinct mass loss step beginning around $50\text{--}60^\circ\text{C}$ and completing before $\sim 200^\circ\text{C}$, corresponding to this water loss.^[6] A result close to the theoretical value confirms the hexahydrate state. Further mass loss at higher temperatures may indicate the beginning of decomposition to YOCl .

Conclusion

Yttrium chloride hexahydrate is a compound whose simple formula belies its complex and valuable chemical properties. For the advanced researcher, a thorough understanding of its coordination chemistry, thermal instability, and solution behavior is not merely academic—it is the foundation for reproducible, high-impact science. Whether serving as a precursor for life-saving radiopharmaceuticals or enabling fundamental materials research, mastering the properties of this reagent is essential for driving innovation forward.

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